

Ethyl Myristate: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl Myristate

Cat. No.: B029566

[Get Quote](#)

An in-depth examination of the physicochemical properties, synthesis, and applications of **Ethyl Myristate**, with a focus on its role in pharmaceutical formulations and as a subject of scientific inquiry.

Core Data Summary

Ethyl myristate, the ethyl ester of myristic acid, is a fatty acid ester with significant applications across the pharmaceutical, cosmetic, and food industries. This guide provides essential data and technical insights for its use in research and development.

Property	Value
CAS Number	124-06-1
Molecular Weight	256.42 g/mol
Molecular Formula	C ₁₆ H ₃₂ O ₂
Synonyms	Ethyl tetradecanoate, Myristic acid ethyl ester
Appearance	Colorless to pale yellow liquid
Melting Point	11-12 °C
Boiling Point	178-180 °C at 12 mmHg
Density	0.86 g/mL at 25 °C
Solubility	Insoluble in water, soluble in ethanol

Synthesis of Ethyl Myristate

Ethyl myristate is primarily synthesized through the esterification of myristic acid with ethanol. This reaction can be catalyzed by acids or enzymes, with the former being a common laboratory and industrial method.

Experimental Protocol: Acid-Catalyzed Esterification

This protocol details a common method for the synthesis of **ethyl myristate** via Fischer esterification using a sulfuric acid catalyst.

Materials:

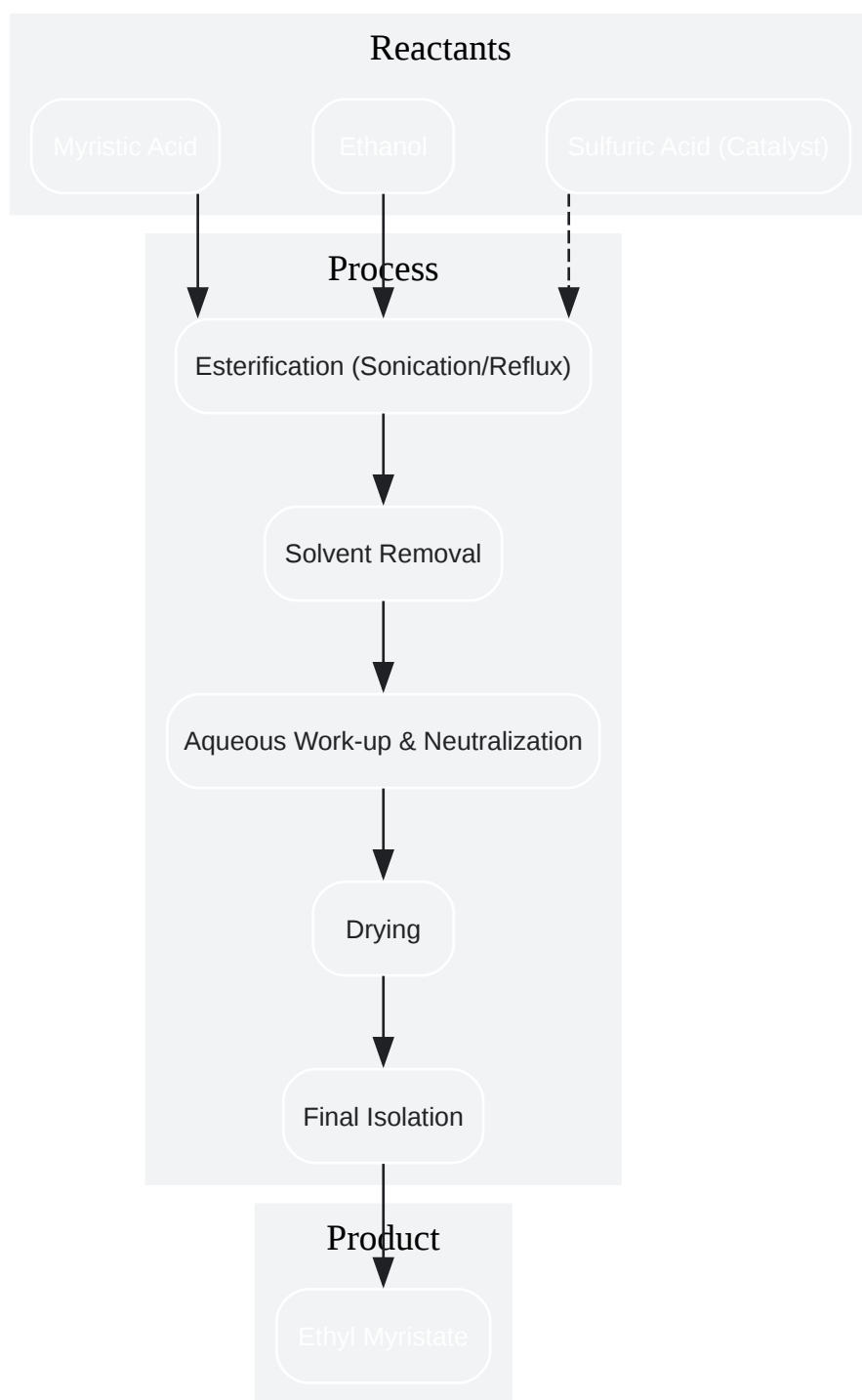
- Myristic acid (12 g, 53 mmol)
- Ethanol (50 mL)
- Concentrated sulfuric acid (4% wt of ethanol)
- Ethyl acetate (40 mL)

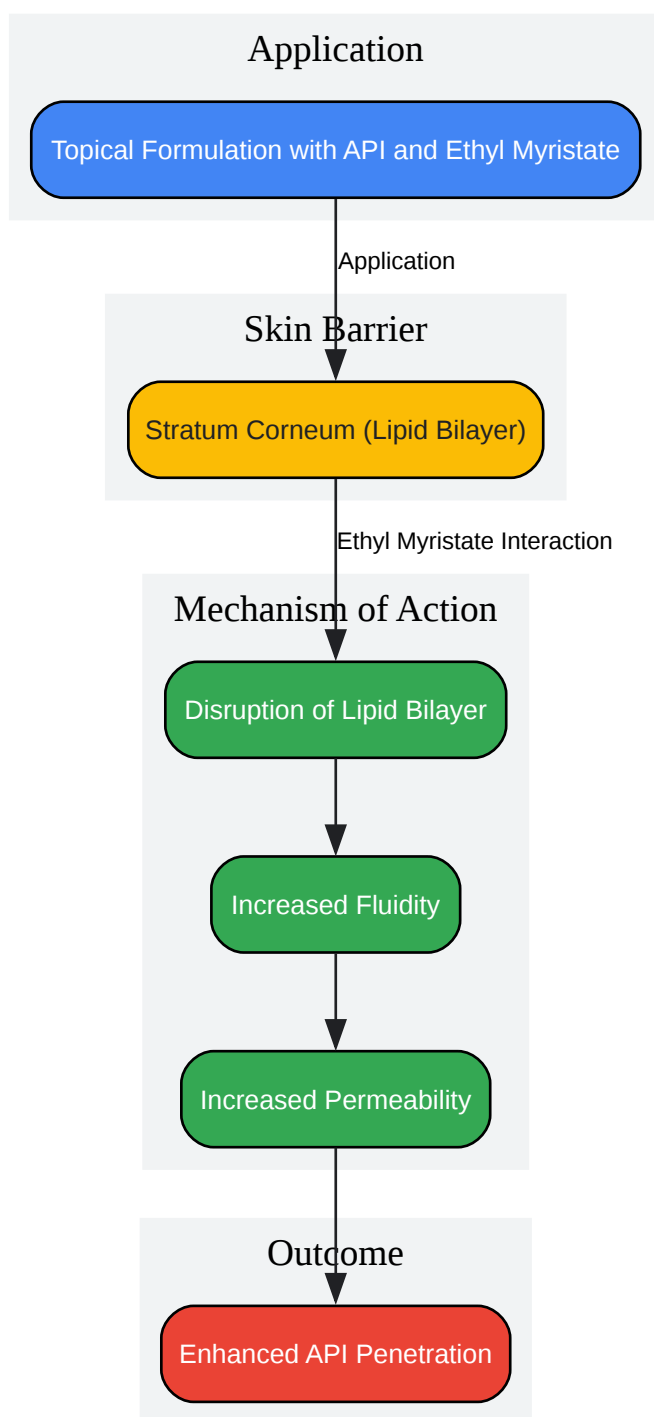
- 5% wt Sodium hydroxide solution
- Anhydrous sodium sulfate
- Branson 1210 ultrasonic cleaner (or standard reflux apparatus)
- Rotary evaporator
- Separatory funnel
- Standard laboratory glassware

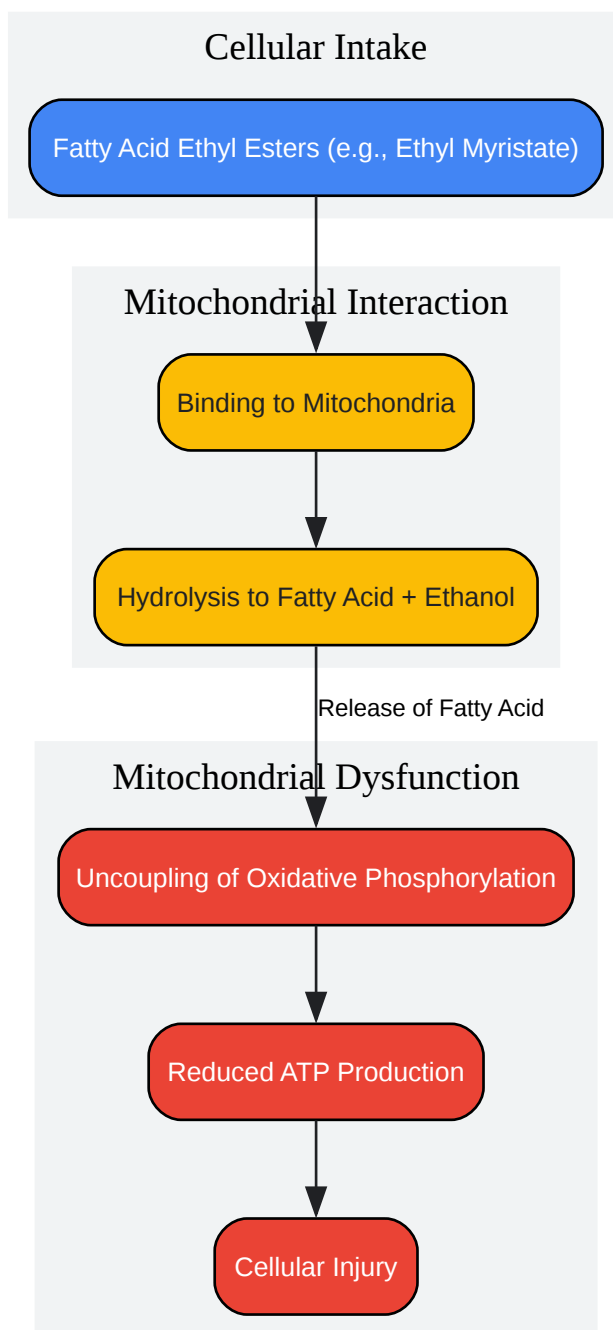
Procedure:

- **Reaction Setup:** In a suitable reaction flask, dissolve 12 g of myristic acid in 50 mL of ethanol containing 4% wt sulfuric acid.
- **Reaction:** The mixture is then sonicated for 4.5 hours using an ultrasonic cleaner to promote the esterification reaction. Alternatively, the mixture can be refluxed for the same duration.
- **Solvent Removal:** After the reaction is complete, the ethanol is removed using a rotary evaporator.
- **Work-up:** The residue is diluted with 40 mL of ethyl acetate and transferred to a separatory funnel.
- **Neutralization:** The organic layer is washed with a 5% wt sodium hydroxide solution until it is neutral. This removes the acidic catalyst and any unreacted myristic acid.
- **Drying:** The organic layer is then dried over anhydrous sodium sulfate to remove any residual water.
- **Final Isolation:** The anhydrous sodium sulfate is removed by filtration, and the ethyl acetate is evaporated under reduced pressure to yield **ethyl myristate** as a pale yellow liquid.

Synthesis Workflow







[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Ethyl Myristate: A Comprehensive Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b029566#ethyl-myristate-cas-number-and-molecular-weight>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com